

Application Notes and Protocols: Carbazole Derivatives as Fluorescent Probes for Bioimaging

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Compound of Interest

Compound Name: Carbazole derivative 1

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These application notes provide a comprehensive overview and detailed protocols for the use of carbazole-based fluorescent probes in bioimaging. Carbazole derivatives have emerged as a versatile class of fluorophores due to their excellent photophysical properties, including high quantum yields, large Stokes shifts, and sensitivity to their microenvironment. These characteristics make them ideal candidates for the development of "turn-on" or ratiometric fluorescent probes for the detection of a wide range of biologically relevant analytes.

Overview of Carbazole-Based Fluorescent Probes

Carbazole is a nitrogen-containing heterocyclic compound with a rigid, planar structure that forms the core of these fluorescent probes. The carbazole moiety acts as an excellent electron donor and a platform for chemical modification, allowing for the attachment of various recognition units and modulating the probe's photophysical properties. The sensing mechanisms of these probes are diverse and include:

- **Chelation-Enhanced Fluorescence (CHEF):** Binding of a metal ion to a chelating group attached to the carbazole core can restrict intramolecular rotation or block photoinduced electron transfer (PET), leading to a significant increase in fluorescence intensity.

- **Intramolecular Charge Transfer (ICT):** Changes in the local environment, such as polarity or viscosity, can affect the ICT process from the carbazole donor to an acceptor moiety, resulting in a shift in the emission wavelength or a change in fluorescence intensity.
- **Reaction-Based Sensing:** Specific chemical reactions between the probe and the analyte, such as hydrolysis, oxidation, or nucleophilic addition, can lead to the formation of a new, highly fluorescent species.

This document focuses on the application of carbazole derivatives for the detection of metal ions (Cu^{2+} , Zn^{2+}), viscosity, hypochlorite (ClO^-), and hydrogen sulfide (H_2S).

Quantitative Data of Selected Carbazole-Based Probes

The following tables summarize the key photophysical and sensing properties of representative carbazole-based fluorescent probes for various analytes.

Table 1: Probes for Metal Ion Detection

Probe Name	Analyte	λ_{ex} (nm)	λ_{em} (nm)	Stokes Shift (nm)	Quantum Yield (Φ)	Limit of Detection (LOD)	Cell Line / Organism
CBM	Cu^{2+}	393	535	142	-	-	HeLa
CB2	Cu^{2+}	-	475	-	-	9.5 μM	-
FP2	Zn^{2+}	367	468	101	-	0.0065 μM	-

Table 2: Probes for Viscosity, Hypochlorite, and Hydrogen Sulfide

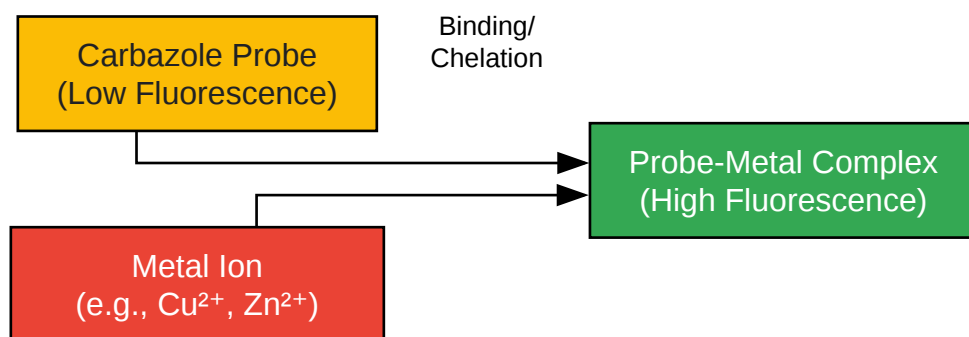
Probe Name	Analyte	λ_{ex} (nm)	λ_{em} (nm)	Stokes Shift (nm)	Quantum Yield (Φ)	Limit of Detection (LOD)	Cell Line / Organism
HL-1	Viscosity & CN^-	-	-	-	-	47 nM (for CN^-)	SKOV-3, Zebrafish
FCZ	ClO^-	-	-	-	-	0.056 μM	RAW264.7, Zebrafish
TBCP	ClO^-	-	-	-	-	0.28 μM	HepG2
CZ-CDNB	H_2S	-	-	-	-	27 nM	-
HSN1	H_2S	356	-	-	0.002 (off), - (on)	5-10 μM	HeLa
HSN2	H_2S	-	-	-	-	1-5 μM	HeLa

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the sensing mechanisms and general experimental workflows for the application of carbazole-based fluorescent probes.

Metal Ion Detection: Chelation-Enhanced Fluorescence (CHEF)

The detection of metal ions such as Cu^{2+} and Zn^{2+} often relies on the CHEF mechanism. The probe, in its free form, has a low fluorescence quantum yield due to quenching processes. Upon binding to the target metal ion, a rigid complex is formed, which enhances the fluorescence emission.

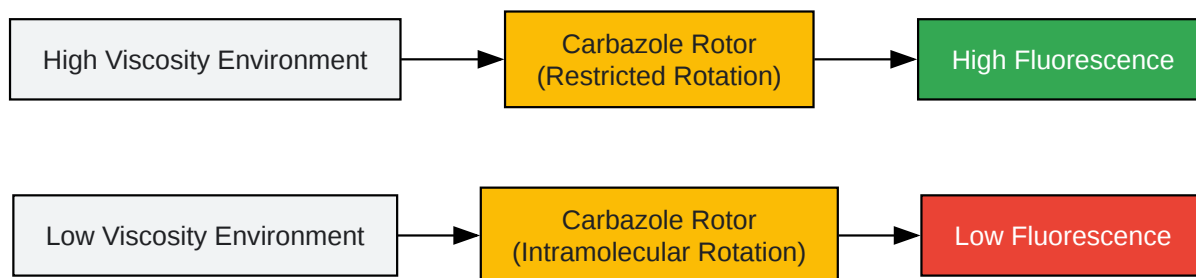


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Sensing mechanism for metal ion detection.

Viscosity Sensing: Intramolecular Rotation

Carbazole-based molecular rotors are used to measure viscosity. In low viscosity environments, intramolecular rotation of parts of the molecule leads to non-radiative decay and low fluorescence. In viscous environments, this rotation is restricted, leading to an increase in fluorescence.

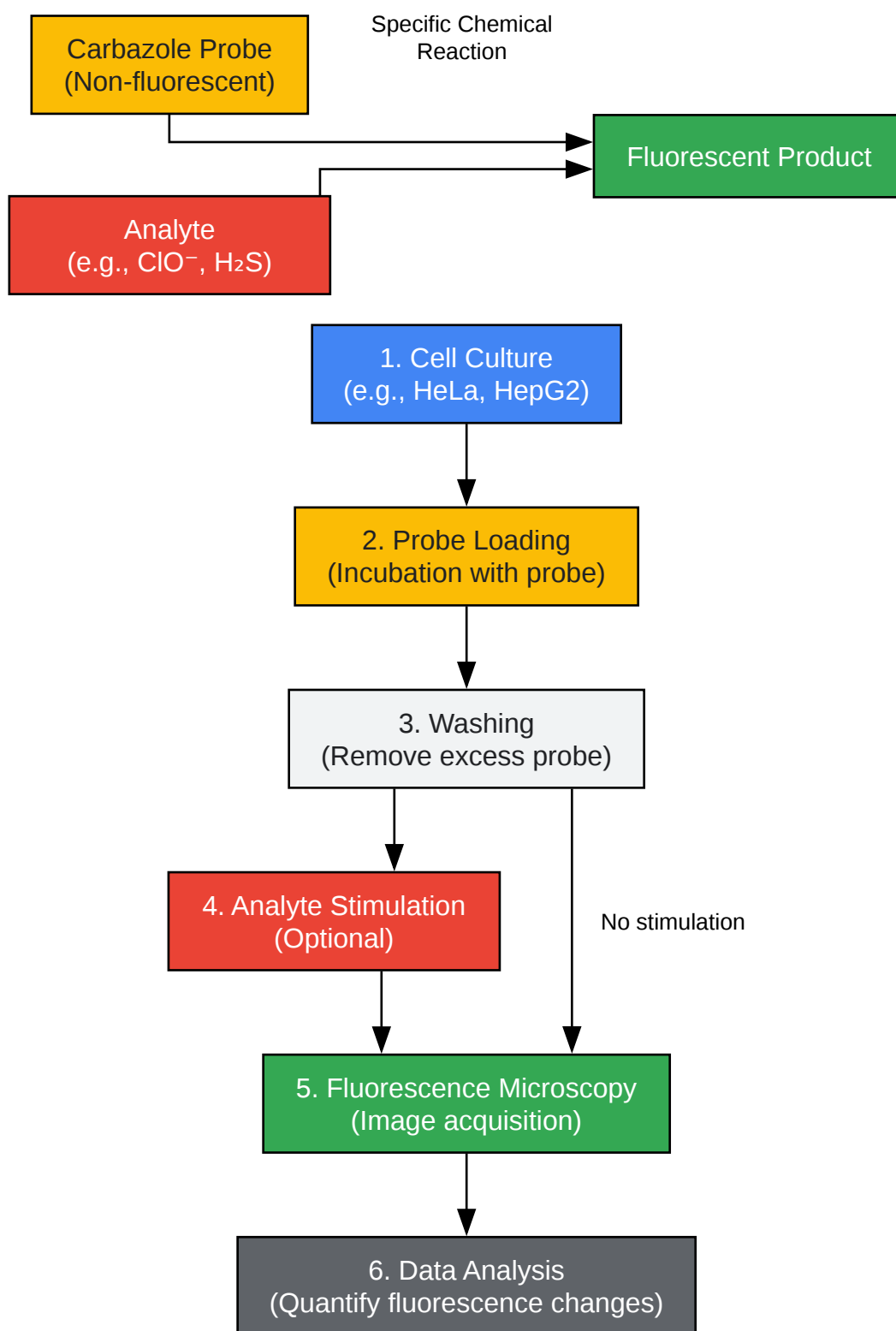


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Principle of viscosity sensing with molecular rotors.

Reaction-Based Sensing: Hypochlorite and Hydrogen Sulfide

Probes for reactive species like hypochlorite and hydrogen sulfide are often based on a specific chemical reaction that transforms the non-fluorescent probe into a highly fluorescent product.



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